

safety and handling of N-(Hexanoyloxy)succinimide

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Compound of Interest

Compound Name: **N-(Hexanoyloxy)succinimide**

Cat. No.: **B134288**

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An In-depth Technical Guide on the Safety and Handling of **N-(Hexanoyloxy)succinimide**

Disclaimer: This document provides a summary of available safety and handling information for **N-(Hexanoyloxy)succinimide**. A specific, comprehensive Safety Data Sheet (SDS) with detailed toxicological data for this compound was not located. The information herein is partially derived from SDSs of structurally similar compounds, such as other N-acyloxysuccinimides. Therefore, a thorough, compound-specific risk assessment should be conducted by qualified personnel before handling **N-(Hexanoyloxy)succinimide**.

Introduction

N-(Hexanoyloxy)succinimide (NHS-Hexanoate) is a chemical reagent utilized in bioconjugation and other areas of chemical synthesis. This guide is intended for researchers, scientists, and drug development professionals, providing essential information on its safe handling, storage, and disposal.

Chemical and Physical Properties

A summary of the known physical and chemical properties for **N-(Hexanoyloxy)succinimide** is presented below.

Property	Value
CAS Number	22102-92-7
Molecular Formula	C10H15NO4
Molecular Weight	213.23 g/mol
Appearance	White to off-white solid
Storage Temperature	Store at or below -15°C
Storage Conditions	Keep under an inert gas, such as Nitrogen[1]

Hazard Identification and Toxicology

Detailed toxicological data for **N-(Hexanoyloxy)succinimide** is not readily available. Based on information for similar succinimide derivatives, the following hazards should be anticipated.

Potential Health Effects:

- Eye Contact: May cause serious eye irritation or damage.
- Skin Contact: May cause skin irritation.
- Inhalation: May be harmful if inhaled and may cause respiratory tract irritation.
- Ingestion: May be harmful if swallowed.

Toxicological Data Summary (Based on Analogous Compounds):

Hazard	Classification
Skin Corrosion/Irritation	Category 2 (Suspected)[2][3]
Serious Eye Damage/Irritation	Category 1 or 2 (Suspected)[2][3]

Note: These classifications are based on data for related compounds and should be treated as potential hazards until specific data for **N-(Hexanoyloxy)succinimide** becomes available.

Safe Handling and Personal Protective Equipment (PPE)

Adherence to standard laboratory safety protocols is crucial when handling **N-(Hexanoyloxy)succinimide**.

Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Ensure that eyewash stations and safety showers are readily accessible.

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles or a face shield.
- Skin Protection:
 - Wear impervious gloves (e.g., nitrile rubber).
 - Wear a lab coat or other protective clothing to prevent skin contact.
- Respiratory Protection: If working with fine powders or in a poorly ventilated area, use a NIOSH-approved respirator with an appropriate particulate filter.

Hygiene Practices:

- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in areas where the chemical is handled.
- Remove contaminated clothing and wash it before reuse.

First Aid Measures

In case of exposure, follow these first aid procedures:

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, including under the eyelids. Seek immediate medical attention.
- Skin Contact: Wash off immediately with soap and plenty of water for at least 15 minutes. If skin irritation persists, seek medical attention.
- Inhalation: Move the victim to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if symptoms persist.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and drink plenty of water. Seek immediate medical attention.

Storage and Stability

Proper storage is essential to maintain the integrity of **N-(Hexanoyloxy)succinimide**.

- Storage Conditions: Store in a tightly sealed container in a cool, dry, and well-ventilated area. [1] The recommended storage temperature is at or below -15°C.[1]
- Incompatible Materials: Avoid contact with strong oxidizing agents, strong acids, and strong bases.
- Stability: Stable under recommended storage conditions. Moisture-sensitive.

Spill and Emergency Procedures

In the event of a spill, follow these procedures:

- Small Spills:
 - Wear appropriate PPE.
 - Avoid creating dust.
 - Carefully sweep up the material and place it into a suitable, labeled container for disposal.
 - Clean the spill area with a suitable solvent and then wash with soap and water.

- Large Spills:
 - Evacuate the area.
 - Prevent further leakage or spillage if it is safe to do so.
 - Contact emergency services and the institutional safety office.

Disposal Considerations

Dispose of **N-(Hexanoyloxy)succinimide** and its containers in accordance with local, state, and federal regulations.

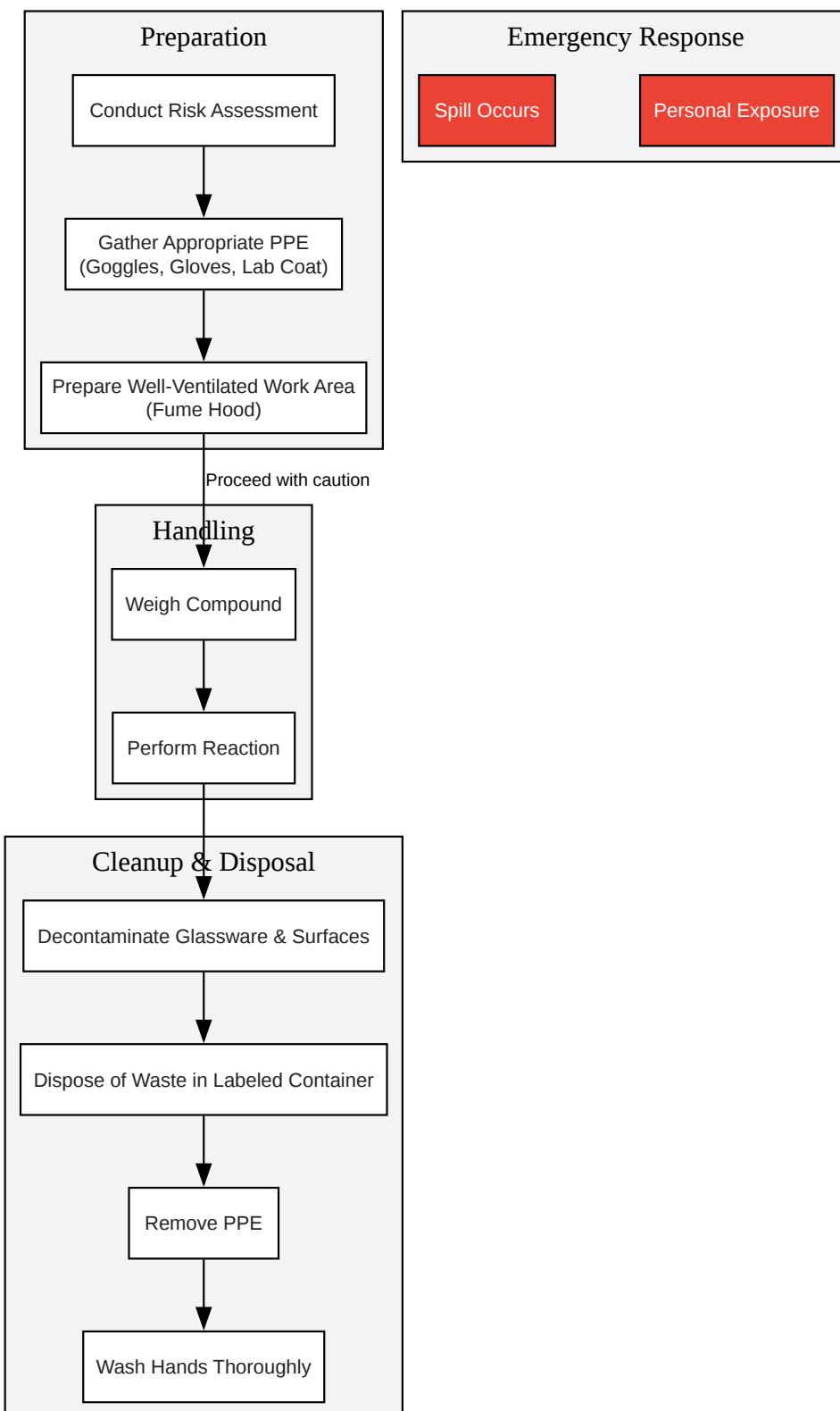
- Waste Disposal: This material should be disposed of as hazardous chemical waste. Contact a licensed professional waste disposal service.
- Container Disposal: Do not reuse empty containers. Dispose of them as hazardous waste.

Experimental Protocols

Detailed experimental protocols for the safe handling of **N-(Hexanoyloxy)succinimide** are not available in the public domain. Users should develop standard operating procedures (SOPs) based on the information in this guide and in consultation with their institution's environmental health and safety department.

Visualizations

Logical Workflow for Safe Handling of **N-(Hexanoyloxy)succinimide**

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